

Application Note: High-Fidelity Synthesis of 5-Oxohexanal via Controlled Ozonolysis

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Compound of Interest

Compound Name: *2-methylcyclopentane-1-carbaldehyde*

CAS No.: *17206-62-1*

Cat. No.: *B3245761*

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Abstract & Utility

This application note details the optimized protocol for synthesizing 5-oxohexanal (CAS: 505-03-3) from 1-methylcyclopentene. This transformation represents a classic ring-opening oxidative cleavage, converting a cyclic trisubstituted alkene into a linear keto-aldehyde. The resulting 1,5-dicarbonyl scaffold is a high-value intermediate in organic synthesis, particularly for Robinson annulations and the synthesis of heterocycles (e.g., pyrroles, furans). This guide prioritizes safety regarding ozonide management and provides a self-validating workflow for scale-up.

Reaction Theory & Mechanism

The transformation proceeds via the Criegee mechanism.^[1] Unlike simple alkenes that cleave into two separate fragments, the ozonolysis of a cyclic alkene results in a tethered intermediate.

- [3+2] Cycloaddition: Ozone adds to the 1-methylcyclopentene double bond to form the unstable primary ozonide (molozonide).

- **Rearrangement:** The molozonide undergoes a retro-[3+2] cycloaddition to form a carbonyl oxide (Criegee intermediate) and a carbonyl fragment, which immediately recombine to form the more stable 1,2,4-trioxolane (secondary ozonide).
- **Reductive Workup:** Treatment with Dimethyl Sulfide (DMS) reduces the ozonide.^{[2][3][4][5]} The oxygen-oxygen bond is cleaved, yielding dimethyl sulfoxide (DMSO) and the desired dicarbonyl product.

Note: An oxidative workup (e.g.,

) is not suitable for this target, as it would oxidize the aldehyde terminus to a carboxylic acid (5-oxohexanoic acid).

Mechanistic Pathway (Graphviz)



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Figure 1: Mechanistic pathway from cyclic alkene to linear keto-aldehyde.

Safety Assessment: Critical Hazards

Warning: Ozonolysis involves the handling of hazardous gases and potentially explosive intermediates.

Hazard Class	Specific Risk	Mitigation Strategy
Explosive Intermediates	Ozonides and peroxides are shock- and heat-sensitive.	Never concentrate the reaction mixture before quenching. Ensure complete reduction with excess DMS.
Cryogenic Condensation	Liquid can condense in the reaction vessel if cooled with liquid (-196°C), creating an explosion hazard.	Strictly use Dry Ice/Acetone (-78°C) baths. Do not use liquid nitrogen.
Toxic Gas	Ozone is highly toxic to the respiratory system.	Perform all operations in a high-efficiency fume hood. Use a KI (Potassium Iodide) trap to quench excess ozone exhaust.
Reagent Toxicity	DMS has a noxious odor and is toxic.	Use a bleach trap for the exhaust during workup to oxidize DMS to DMSO (odorless).

Experimental Protocol

Materials & Reagents[2][3][4][5][6][7]

- Substrate: 1-Methylcyclopentene (>97% purity).[3]
- Oxidant: Ozone () generated from medical-grade Oxygen ().
- Solvent: Dichloromethane (DCM) and Methanol (MeOH) (anhydrous preferred).
 - Rationale: A 1:1 DCM/MeOH mixture is ideal. Methanol participates in the reaction to form methoxy-hydroperoxides, which are often safer and easier to reduce than the secondary

ozonide formed in pure DCM.

- Reducing Agent: Dimethyl Sulfide (DMS).[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Alternative: Triphenylphosphine (

) may be used for small scales to avoid smell, but DMS is preferred for atom economy and ease of workup.
- Indicator: Sudan Red III (Optional).
 - Rationale: Sudan Red is an ozone-specific indicator. It bleaches colorless exactly when the alkene is consumed, preventing over-ozonolysis.

Step-by-Step Methodology

Step 1: System Setup

- Equip a 3-neck round-bottom flask with a magnetic stir bar, a gas inlet tube (gas dispersion frit recommended), and a gas outlet connected to a series of traps.
 - Trap 1: Empty (catch-pot).
 - Trap 2: 10% KI solution (neutralizes excess ozone).
- Dissolve 1-methylcyclopentene (10 mmol, ~0.82 g) in DCM:MeOH (1:1, 50 mL).
- Add a trace amount of Sudan Red III (<1 mg) until the solution is light pink (optional).
- Cool the mixture to -78°C using a dry ice/acetone bath. Allow 15 minutes for thermal equilibration.

Step 2: Ozonolysis

- Start the ozone generator (flow rate ~0.5 - 1.0 L/min).
- Bubble

through the solution.

- Endpoint Detection:
 - With Indicator: The pink color will disappear.
 - Without Indicator: The solution will turn a characteristic pale blue color. This blue hue indicates that the alkene is fully consumed and unreacted ozone is dissolving in the solvent.
- Once the endpoint is reached, stop the ozone generation immediately.

Step 3: Purge & Quench

- Switch the gas feed to pure Nitrogen () or Argon.
- Bubble through the solution at -78°C for 10–15 minutes.
 - Purpose: This removes dissolved ozone (blue color should fade) and prevents vigorous exotherms during quenching.
- Add Dimethyl Sulfide (DMS) (excess, ~2.0 - 3.0 equivalents, ~1.5 mL) dropwise via syringe.
 - Caution: Reaction is exothermic. Maintain -78°C during addition.

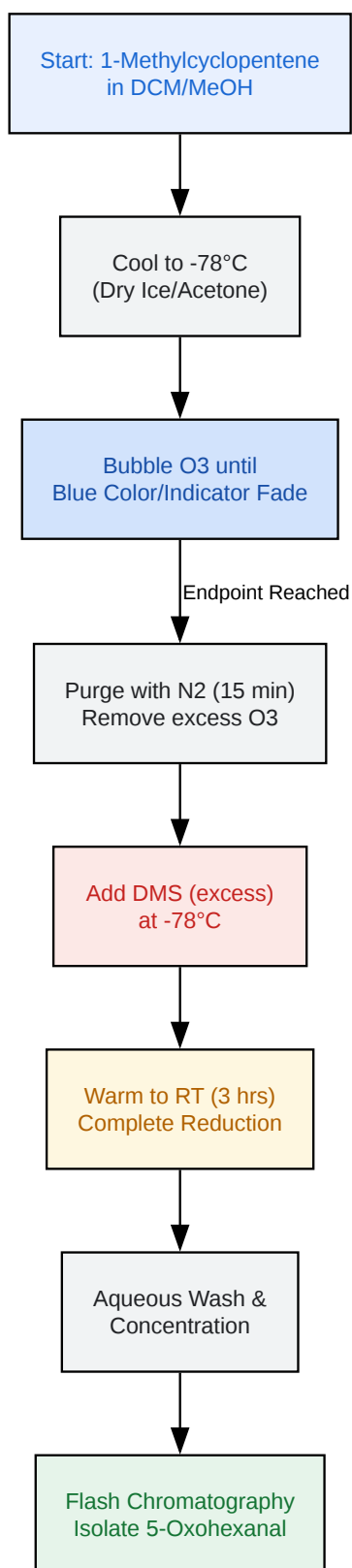
Step 4: Workup & Isolation

- Remove the cooling bath and allow the reaction to warm to room temperature ($20\text{--}25^{\circ}\text{C}$) slowly over 2–3 hours.
 - Chemistry: This period allows the reduction of the ozonide/hydroperoxide intermediates to the aldehyde/ketone.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[5\]](#)
- Concentrate the solvent under reduced pressure (Rotary Evaporator).
 - Note: Keep bath temperature $<40^{\circ}\text{C}$. The product is an aldehyde and can be volatile or prone to polymerization.

- Purification:
 - Dissolve the residue in diethyl ether or DCM and wash with water (to remove DMSO and MeOH).
 - Dry organic layer over

, filter, and concentrate.
 - Purify via flash column chromatography (Silica gel; Hexanes:EtOAc gradient).

Experimental Workflow (Graphviz)



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Figure 2: Step-by-step experimental workflow for the synthesis.

Data Analysis & Validation

To validate the synthesis of 5-oxohexanal, compare the isolated product against the following spectroscopic data.

NMR Expectations

The molecule

has distinct features.

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment
1H	9.75	Triplet ()	1H	Aldehyde proton ()
1H	2.48	Triplet ()	2H	Methylene to aldehyde
1H	2.45	Triplet ()	2H	Methylene to ketone
1H	2.13	Singlet ()	3H	Methyl ketone ()
1H	1.88	Quintet ()	2H	Internal methylene (protons)
13C	~208.0	Singlet	-	Ketone Carbonyl
13C	~202.0	Singlet	-	Aldehyde Carbonyl

Troubleshooting Guide

- Problem: Low Yield / Complex Mixture.
 - Cause: Incomplete reduction of the ozonide or polymerization of the aldehyde.
 - Fix: Ensure the reaction warms to RT slowly and stirs long enough with DMS. Avoid acidic conditions during workup to prevent aldol condensation.
- Problem: Presence of Carboxylic Acid.
 - Cause: Over-oxidation or presence of adventitious oxidants.
 - Fix: Ensure the

purge is thorough before quenching.
- Problem: Residual Solvent Peaks (DMSO).
 - Cause: DMS oxidation produces DMSO, which has a high boiling point (189°C).
 - Fix: Thorough aqueous washing or silica chromatography is required to remove DMSO.

References

- Mechanism of Ozonolysis: Criegee, R. (1975). "Mechanism of Ozonolysis". *Angewandte Chemie International Edition in English*, 14(11), 745–752. [Link](#)
- Reductive Workup Protocol: "Ozonolysis with Reductive Workup". Organic Chemistry Portal. [Link](#)
- Safety of Ozonides: "Explosion during Attempted Ozonolysis Reaction". UCLA Center for Laboratory Safety. [Link](#)
- Product Data (5-Oxohexanal): PubChem Compound Summary for CID 10953466, 5-Oxohexanal. National Center for Biotechnology Information. [Link](#)
- Standard Protocol Reference: Schwartz, C., & Raible, J. (2009). "Aldehydes from Alkenes by Ozonolysis". *Organic Syntheses, Coll.[7] Vol. 11*, p. 59. [Link](#)

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